

An In-depth Technical Guide to 2-Bromo-4-fluorotoluene

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Compound of Interest

Compound Name: 2-Bromo-4-fluorotoluene

Cat. No.: B074383

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2-Bromo-4-fluorotoluene** (CAS No. 1422-53-3), a key halogenated aromatic hydrocarbon utilized extensively in synthetic organic chemistry. Its unique structure, featuring both bromine and fluorine atoms on a toluene ring, makes it a valuable intermediate for creating complex molecules in the pharmaceutical, agrochemical, and materials science sectors.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Core Properties

2-Bromo-4-fluorotoluene is typically a colorless to light yellow liquid at room temperature.[\[1\]](#)[\[2\]](#)[\[4\]](#) Its chemical structure and key identifiers are fundamental to its role as a versatile building block in synthesis.

Table 1: Chemical Identifiers and Nomenclature

Identifier	Value
CAS Number	1422-53-3[4][5][6]
Molecular Formula	C ₇ H ₆ BrF[3][5][7]
Molecular Weight	189.02 g/mol [5][7]
IUPAC Name	2-Bromo-4-fluorotoluene
Synonyms	2-Bromo-4-fluoro-1-methylbenzene, 2-methyl-5-fluorobromobenzene[1][4]
InChI Key	SFGFOJPGCOYQJK-UHFFFAOYSA-N[5]
Canonical SMILES	CC1=C(C=C(C=C1)F)Br[1]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Colorless to pale yellow liquid[1][2]
Density	1.526 g/mL at 25 °C[4][5]
Boiling Point	170-172 °C[4][5]
Flash Point	64 °C (147.2 °F) - closed cup[5]
Refractive Index	n _{20/D} 1.528[5]
Solubility	Sparingly soluble in water[1]
Vapor Pressure	1.9±0.3 mmHg at 25°C[8]

Safety and Handling

Proper handling of **2-Bromo-4-fluorotoluene** is crucial. It is classified as an irritant and requires appropriate personal protective equipment (PPE).

Table 3: GHS Hazard and Precautionary Statements

Category	Code	Description
Hazard Statements	H315	Causes skin irritation[5][9]
H319	Causes serious eye irritation[5][9]	
H335	May cause respiratory irritation[5][9]	
Signal Word	Warning[5]	
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapors/spray[5][10]
P280	Wear protective gloves/protective clothing/eye protection/face protection[5][10]	
P302 + P352	IF ON SKIN: Wash with plenty of water[5][10]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[5][10]	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed[10]

Experimental Protocols & Synthesis

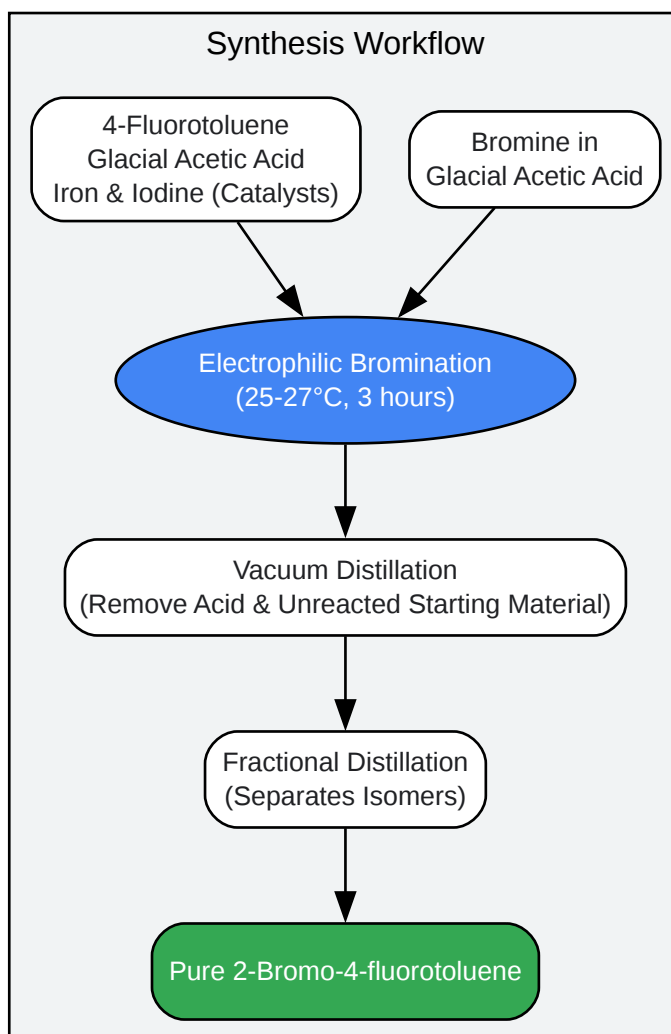
The primary application of **2-Bromo-4-fluorotoluene** is as an intermediate. Its synthesis is a critical process for ensuring a high-purity starting material for subsequent reactions.

Synthesis via Electrophilic Bromination of 4-Fluorotoluene

A common method for preparing **2-Bromo-4-fluorotoluene** involves the direct bromination of 4-fluorotoluene.

Methodology:

- **Reaction Setup:** A solution of 4-fluorotoluene (110 g) in glacial acetic acid (40 ml) is prepared in a reaction vessel. Iron powder (1.1 g) and iodine (1.1 g) are added as catalysts.[\[11\]](#)
- **Reagent Addition:** A solution of bromine (160 g) in glacial acetic acid (60 ml) is added all at once to the 4-fluorotoluene solution.[\[11\]](#)
- **Temperature Control:** The reaction is initially exothermic. The temperature is maintained between 25-27 °C, first by cooling with a water bath and then, if necessary, by gentle warming.[\[11\]](#)
- **Reaction Time:** The mixture is stirred at this temperature for 3 hours to ensure the reaction proceeds to completion.[\[11\]](#)
- **Workup and Isolation:** The glacial acetic acid and any unreacted 4-fluorotoluene are removed by distillation under vacuum.[\[11\]](#)
- **Purification:** The resulting crude product, a mixture of monobrominated isomers (primarily **2-bromo-4-fluorotoluene** and 3-bromo-4-fluorotoluene), is purified by fractional distillation on a column to separate the isomers based on their different boiling points.[\[11\]](#)



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Synthesis and Purification Workflow

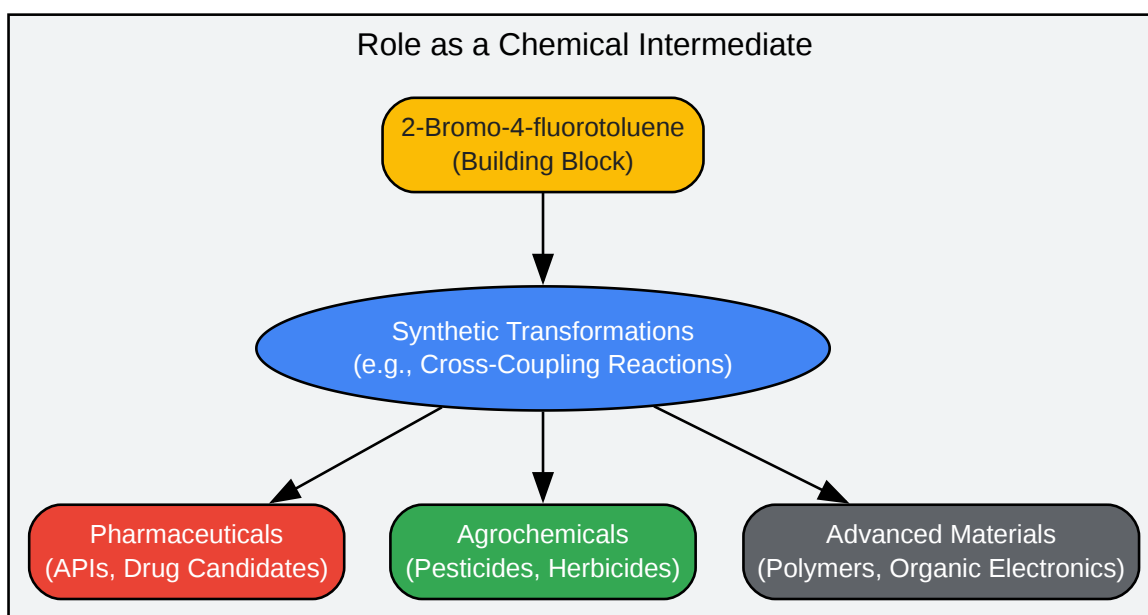
Applications in Research and Drug Development

The differential reactivity of the C-Br and C-F bonds makes **2-Bromo-4-fluorotoluene** a highly versatile intermediate.^[1] The bromine atom can readily participate in cross-coupling reactions (e.g., Suzuki, Heck, Buchwald-Hartwig) to form new carbon-carbon or carbon-heteroatom bonds, while the fluorine atom often enhances the metabolic stability and binding affinity of the final drug molecule.^{[12][13]}

- **Pharmaceutical Intermediates:** It serves as a crucial starting material in the synthesis of complex active pharmaceutical ingredients (APIs).^{[2][14]} Its structure is a key component for

building molecules with specific biological activities.[2]

- **Agrochemical Intermediates:** The compound is a building block for advanced pesticides, herbicides, and fungicides that are essential for crop protection.[2][4][14]
- **Material Science & Organic Electronics:** It is used in the production of specialty polymers and in the fabrication of organic semiconductors for electronic devices.[3]



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Applications of 2-Bromo-4-fluorotoluene

Analytical Characterization

The identity and purity of **2-Bromo-4-fluorotoluene** are confirmed using standard analytical techniques. Spectroscopic data is widely available for reference.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Both ^1H NMR and ^{13}C NMR are used to confirm the molecular structure.[9][15]
- **Infrared (IR) Spectroscopy:** IR spectra help identify the characteristic functional groups and the aromatic substitution pattern.[9][16]

- Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight and fragmentation pattern, confirming the elemental composition.[9]
- Gas Chromatography (GC): GC is often employed to determine the purity of the compound, typically specified as $\geq 98\%$.[3][17]

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